

Triphenylsulfonium Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Triphenylsulfonium chloride*

Cat. No.: *B089291*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Triphenylsulfonium chloride**, a versatile compound widely utilized as a photoacid generator (PAG) in photolithography and as a cationic initiator in polymerization reactions. This document details its commercial sources, key chemical and physical properties, synthesis protocols, and mechanisms of action, offering a valuable resource for professionals in research and development.

Commercial Sources and Physical Properties

Triphenylsulfonium chloride is commercially available from a variety of suppliers, catering to different purity requirements and research needs. The table below summarizes the offerings from several prominent chemical suppliers.

Supplier	Purity/Grade	Appearance	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
Thermo Fisher Scientific	94%	White to cream or yellow powder	4270-70-6	C ₁₈ H ₁₅ ClS	298.83	277
Tokyo Chemical Industry (TCI)	>98.0% (HPLC)	White to light yellow powder to crystal	4270-70-6	C ₁₈ H ₁₅ ClS	298.83	277
Santa Cruz Biotechnology	Research Grade	Solid	4270-70-6	C ₁₈ H ₁₅ ClS	298.84	-
Daken Chemical	99%	-	4270-70-6	C ₁₈ H ₁₅ ClS	298.83	-
Hangzhou Longshine Bio-Tech	99.5%	White powder	4270-70-6	C ₁₈ H ₁₅ ClS	298.83	-
Smolecule	Standard	White to light yellow solid	4270-70-6	C ₁₈ H ₁₅ ClS	298.83	-
ChemicalBook	99%	Faint yellow powder	4270-70-6	C ₁₈ H ₁₅ ClS	298.83	277

Solubility: Soluble in water and various organic solvents.^[1]

Synthesis of Triphenylsulfonium Chloride

Several methods have been established for the synthesis of **Triphenylsulfonium chloride**. Two common laboratory-scale procedures are detailed below.

Grignard Reaction Method

This method involves the reaction of diphenyl sulfoxide with a Grignard reagent (phenylmagnesium chloride) in the presence of trimethylsilyl chloride.[2]

Experimental Protocol:

- Dissolve 40 g (0.2 mole) of diphenyl sulfoxide in 400 g of dichloroethane in a flask equipped with a stirrer and maintain the temperature below 20°C using an ice bath.
- Slowly add 65 g (0.6 mole) of trimethylsilyl chloride to the solution and stir for 30 minutes.
- Prepare a Grignard reagent from 14.6 g (0.6 mole) of magnesium, 67.5 g (0.6 mole) of chlorobenzene, and 168 g of tetrahydrofuran (THF).
- Add the Grignard reagent dropwise to the diphenyl sulfoxide solution, keeping the temperature below 20°C.
- After the addition is complete, age the reaction mixture for one hour.
- Quench the reaction by adding 50 g of water while maintaining the temperature below 20°C.
- To the quenched mixture, add 150 g of water, 10 g of 12N hydrochloric acid, and 200 g of diethyl ether.
- Separate the aqueous layer and wash it with 100 g of diethyl ether to yield an aqueous solution of **Triphenylsulfonium chloride**.

Friedel-Crafts Reaction Method

An industrial-scale method for synthesizing **Triphenylsulfonium chloride** involves the reaction of benzene with a sulfur chloride in the presence of a Lewis acid catalyst like aluminum chloride.[3]

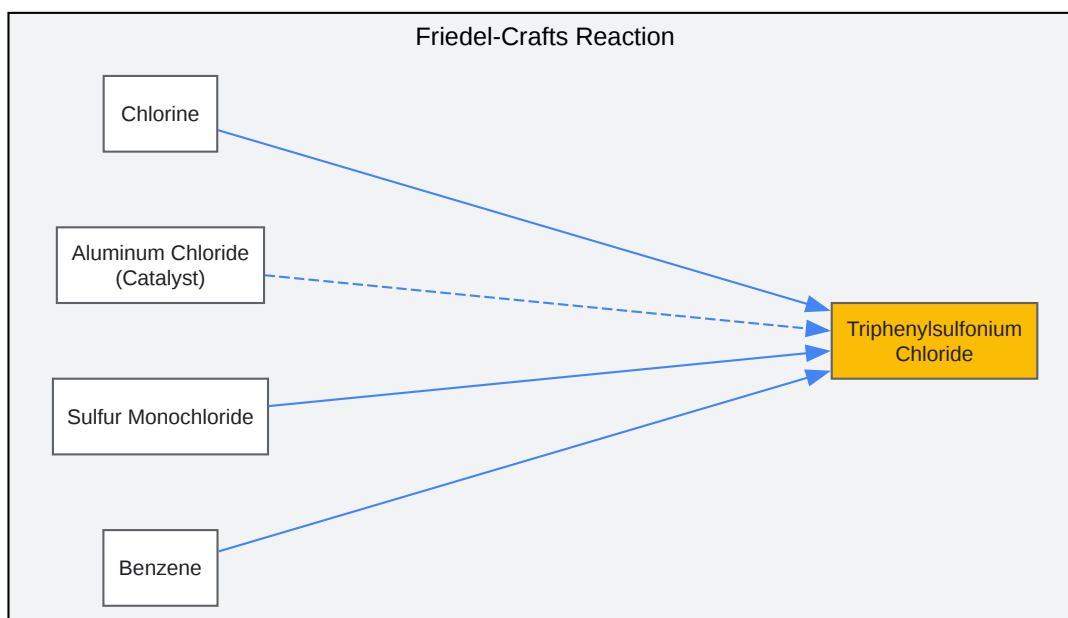
Experimental Protocol:

- In a reaction vessel equipped for agitation and cooling, mix approximately 1400 parts by weight of benzene with 430 parts of anhydrous aluminum chloride.

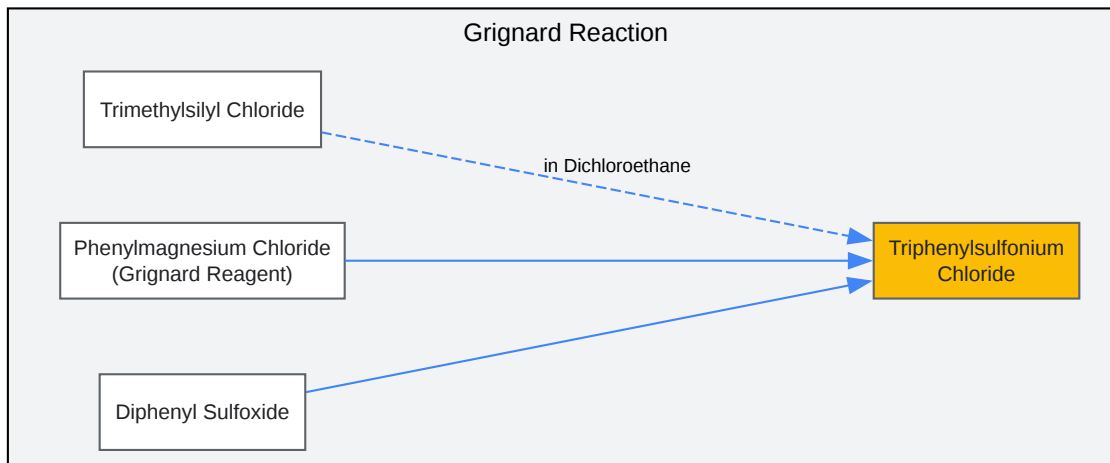
- Slowly add 270 parts of sulfur monochloride to the mixture while maintaining the temperature between 13-14°C.
- Sparge 350 parts of chlorine gas into the agitated mixture over 55 minutes, ensuring the temperature remains constant at 13-14°C.
- Slowly transfer the reaction mixture to a second vessel containing approximately 1200 parts of water to decompose the aluminum chloride complex. The heat of this reaction will cause the excess benzene to reflux.
- After the addition is complete, heat the mixture to distill off the excess benzene.
- The remaining aqueous solution contains the **Triphenylsulfonium chloride**.

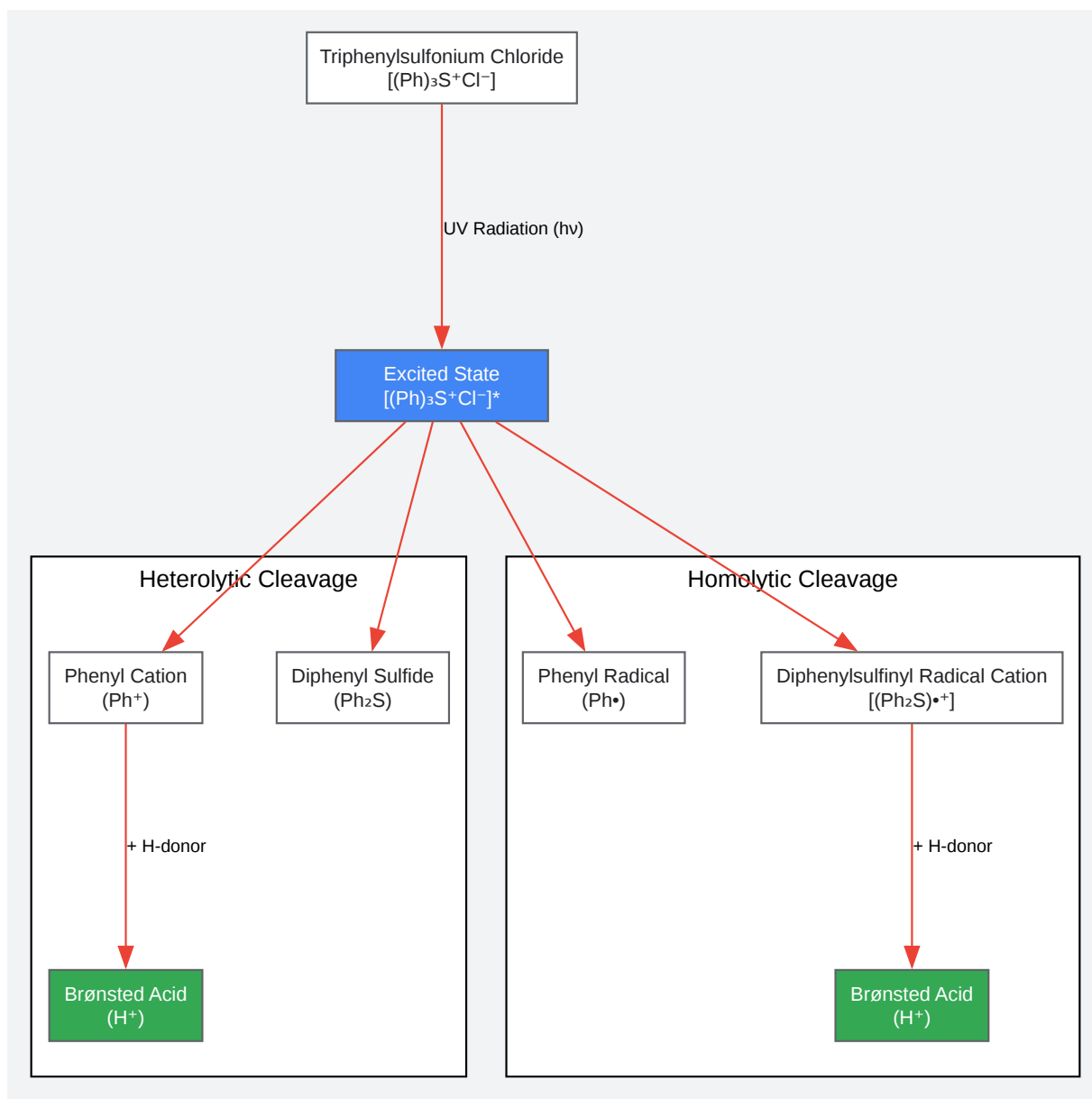
Synthesis of Triphenylsulfonium Chloride

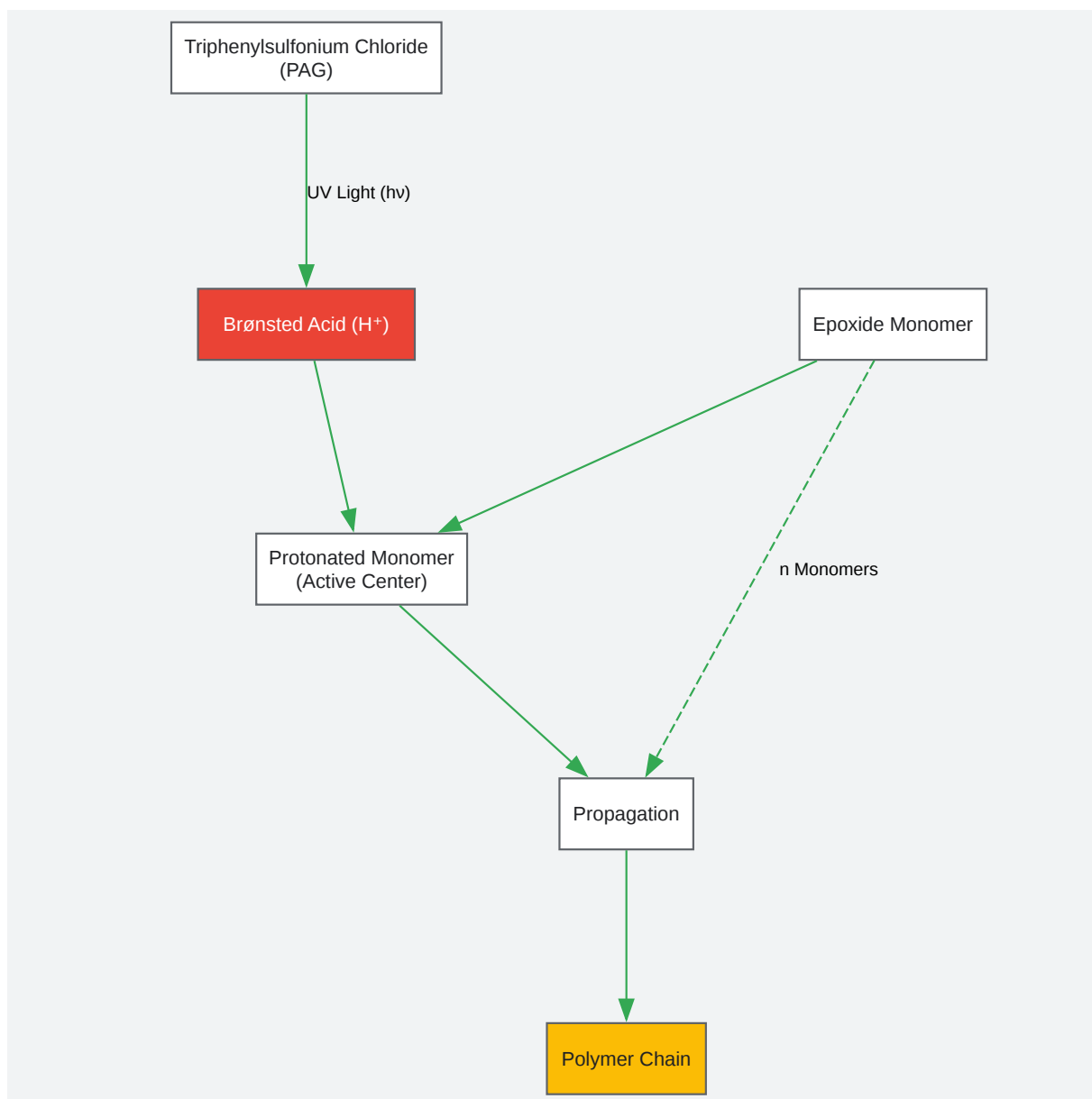
Friedel-Crafts Reaction

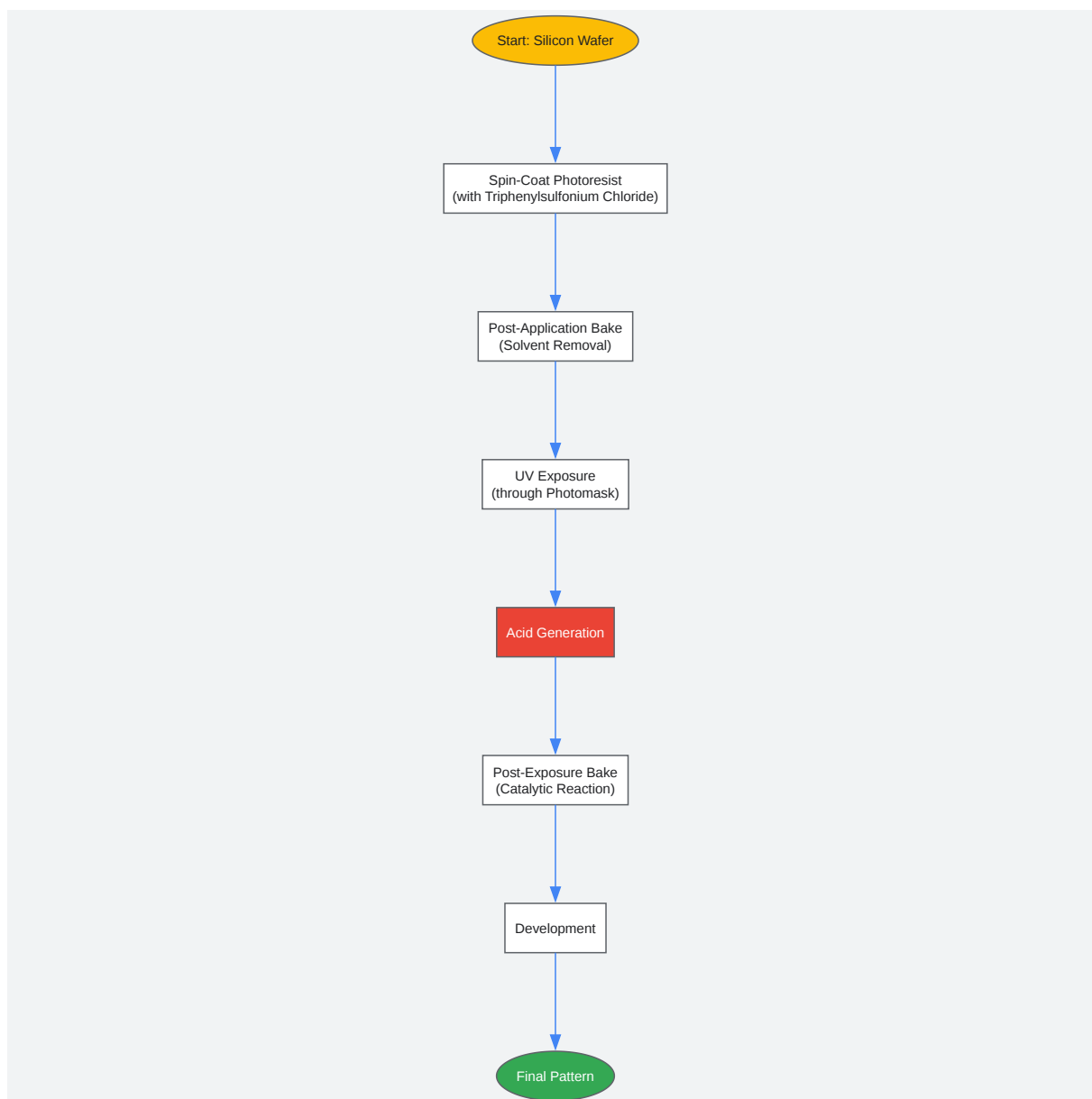


Grignard Reaction









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